1,2-Dinonanoylphosphatidylcholine (DNPC): A Comprehensive Technical Guide for Model Membrane Systems

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Compound of Interest

Compound Name:	*1,2-Dinonanoylphosphatidylcholine*
CAS No.:	*27869-45-0*
Cat. No.:	*B1230402*

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This guide provides an in-depth exploration of **1,2-Dinonanoylphosphatidylcholine** (DNPC), a short-chain saturated phospholipid increasingly utilized in the construction of model membrane systems. Tailored for researchers, scientists, and professionals in drug development, this document delves into the core physicochemical properties of DNPC, its advantages in membrane biophysics, and detailed protocols for its application. We will explore the causality behind experimental choices, ensuring a robust and reproducible approach to membrane modeling.

Section 1: The Molecular Identity and Physicochemical Landscape of DNPC

1,2-Dinonanoylphosphatidylcholine, a member of the phosphatidylcholine (PC) family, is distinguished by its two nonanoyl (9-carbon) acyl chains attached to the glycerol backbone. This seemingly subtle structural feature imparts a unique set of physicochemical properties that are highly advantageous for specific research applications. The length of the acyl chains in

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phospholipids significantly influences the physical and biological properties of the membrane[1].

The shorter fatty acid chains of DNPC result in weaker interactions between them compared to long-chain phospholipids[2]. This reduced hydrophobicity leads to a lower phase transition temperature and increased fluidity at lower temperatures[2][3].

Table 1: Physicochemical Properties of **1,2-Dinonanoylphosphatidylcholine** (DNPC)

Property	Value/Description	Significance in Model Membranes
Chemical Formula	$C_{26}H_{52}NO_8P$	Defines the molecular composition and mass.
Molecular Weight	521.66 g/mol	Crucial for accurate concentration calculations and molar ratio preparations.
Acyl Chain Length	C9:0 (Nonanoyl)	Results in a lower phase transition temperature and higher membrane fluidity compared to long-chain PCs.
Phase Transition Temperature (Tm)	Approximately 21°C	Allows for the study of membrane phase behavior at or near room temperature.[4]
Critical Micelle Concentration (CMC)	Higher than long-chain PCs	DNPC has a greater tendency to form micelles in aqueous solutions, a key consideration for vesicle formation.[5][6][7][8]
Aggregation Form	Forms micelles and vesicles (liposomes)	Versatility in forming different types of model membrane structures.
Solubility	Soluble in chloroform and ethanol	Important for the initial handling and preparation of lipid films.[9]

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The phase transition from a gel-like, ordered state to a liquid-crystalline, disordered state is a fundamental characteristic of lipid bilayers[10][11]. For DNPC, this transition occurs at a conveniently accessible temperature, enabling studies on membrane dynamics and the influence of temperature on membrane-associated processes[4].

Section 2: The DNPC Advantage: Why Choose a Short-Chain Phospholipid?

The selection of a phospholipid for a model membrane system is a critical decision that dictates the experimental possibilities. While long-chain phospholipids like dipalmitoylphosphatidylcholine (DPPC) are excellent mimics of the gel phase of biological membranes, the unique properties of short-chain phospholipids like DNPC offer distinct advantages in specific contexts[1][12].

- Enhanced Fluidity and Dynamics: The shorter acyl chains of DNPC lead to a less ordered and more dynamic bilayer. This is particularly useful for studying processes that require a fluid membrane, such as the insertion and conformational changes of membrane proteins or the partitioning of small molecules.
- Formation of Small, Stable Vesicles: DNPC readily forms small unilamellar vesicles (SUVs), which are valuable in drug delivery research and for studying curvature effects on membrane properties.
- Detergent-like Properties: The balance between the hydrophilic headgroup and the shorter hydrophobic tails gives DNPC mild detergent-like properties. This can be exploited in the reconstitution of membrane proteins, where DNPC can facilitate the solubilization of the protein while still forming a bilayer environment.
- Model for Specific Biological Phenomena: Short-chain phospholipids are implicated in various biological processes, and DNPC can serve as a model to investigate these phenomena in a controlled in vitro setting[13].

Section 3: Crafting the Model: Preparation and Characterization of DNPC Vesicles

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The utility of DNPC as a model membrane hinges on the ability to create well-defined and reproducible vesicle preparations. Here, we provide a detailed, self-validating protocol for the formation of DNPC vesicles via the thin-film hydration and extrusion method, followed by characterization using Dynamic Light Scattering (DLS).

Experimental Protocol: Preparation of DNPC Unilamellar Vesicles

This protocol outlines the steps to create a 10 mg/mL suspension of DNPC large unilamellar vesicles (LUVs) with a target diameter of 100 nm.

Materials and Equipment:

- **1,2-Dinonanoylphosphatidylcholine** (DNPC) powder
- Chloroform (HPLC grade)
- Hydration buffer (e.g., 10 mM Tris, 150 mM NaCl, pH 7.4)
- Rotary evaporator
- Water bath sonicator
- Mini-extruder
- Polycarbonate membranes (100 nm pore size)
- Glass round-bottom flask
- Glass syringe

Step-by-Step Methodology:

- Lipid Film Formation:
  - Accurately weigh 10 mg of DNPC powder and dissolve it in 1 mL of chloroform in a glass round-bottom flask. The use of chloroform ensures complete solubilization of the lipid.

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- Attach the flask to a rotary evaporator.
- Immerse the flask in a water bath set to a temperature slightly above the boiling point of the solvent (e.g., 65°C for chloroform).
- Rotate the flask and apply a vacuum to evaporate the solvent. This process creates a thin, uniform lipid film on the inner surface of the flask, which is crucial for efficient hydration.
- Continue evaporation for at least 30 minutes after the film appears dry to ensure complete removal of residual solvent, which can affect membrane properties.

- Hydration of the Lipid Film:
  - Add 1 mL of the desired hydration buffer to the flask containing the dry lipid film.
  - Hydrate the film by gentle rotation of the flask at a temperature above the phase transition temperature of DNPC (e.g., 30°C). This facilitates the self-assembly of the lipid bilayers into multilamellar vesicles (MLVs).
  - To ensure complete hydration, the suspension can be subjected to several freeze-thaw cycles (optional but recommended for disrupting larger aggregates).
- Vesicle Extrusion:
  - Assemble the mini-extruder with a 100 nm polycarbonate membrane according to the manufacturer's instructions.
  - Transfer the MLV suspension into one of the glass syringes.
  - Pass the lipid suspension through the membrane back and forth a minimum of 11 times. This repeated passage through the defined pore size results in the formation of a more homogenous population of LUVs.
  - The final extruded vesicle suspension should appear translucent.

Characterization Protocol: Vesicle Size Analysis by Dynamic Light Scattering (DLS)

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DLS is a non-invasive technique used to measure the size distribution of particles in a suspension.

Materials and Equipment:

- Dynamic Light Scattering (DLS) instrument
- Cuvettes (disposable or quartz)
- Prepared DNPC vesicle suspension

Step-by-Step Methodology:

- Sample Preparation:
  - Dilute a small aliquot of the DNPC vesicle suspension with the hydration buffer to an appropriate concentration for DLS analysis (typically a 1:10 or 1:100 dilution). This prevents multiple scattering effects that can interfere with accurate measurements.
- Instrument Setup:
  - Set the DLS instrument to the appropriate temperature, matching the experimental conditions if necessary.
  - Enter the parameters of the dispersant (hydration buffer), including viscosity and refractive index.
- Measurement:
  - Transfer the diluted sample to a clean, dust-free cuvette.
  - Place the cuvette in the DLS instrument.
  - Allow the sample to equilibrate to the set temperature for a few minutes.
  - Perform the DLS measurement. The instrument will measure the fluctuations in scattered light intensity due to the Brownian motion of the vesicles and calculate the hydrodynamic radius and polydispersity index (PDI).

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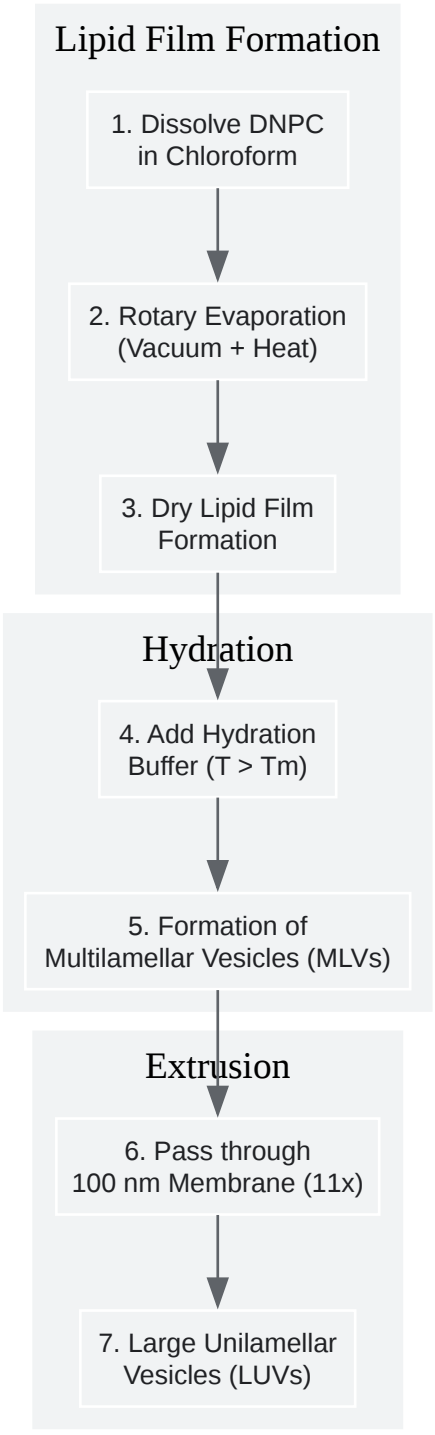
- Data Analysis:
  - Analyze the resulting size distribution graph and the calculated Z-average diameter and PDI. For a well-prepared LUV suspension, a single, narrow peak is expected, with a PDI value below 0.2 indicating a monodisperse sample.

Section 4: Visualizing the Process: Workflows and Structures

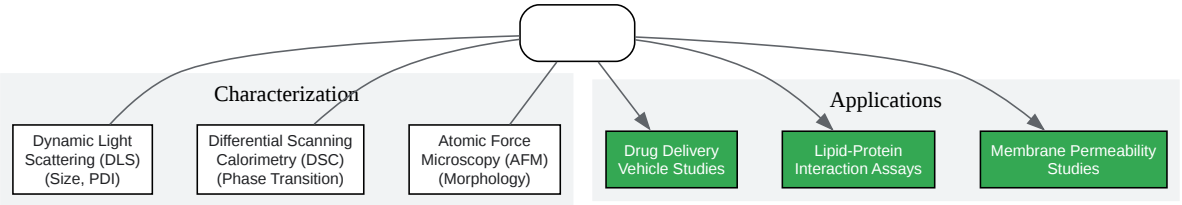
To better illustrate the experimental and conceptual frameworks, the following diagrams are provided.

DNPC Vesicle Preparation Workflow

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Caption: Characterization and applications of DNPC vesicles.

Section 5: Applications in Research and Development

The versatility of DNPC model membranes makes them a powerful tool in various scientific disciplines.

- Drug Delivery and Formulation Development: DNPC vesicles can serve as simple, yet effective, carriers for encapsulating and delivering therapeutic agents.[14][15] Their well-defined properties allow for systematic studies of drug release kinetics and the influence of lipid composition on encapsulation efficiency. The use of model membranes is crucial in the design and development of efficient drug delivery systems.[16]

- Biophysical Studies of Lipid-Protein Interactions: The fluid nature of DNPC bilayers provides an ideal environment to study the insertion, folding, and function of membrane proteins.[17][18][19] The ability to control the physical state of the membrane by adjusting the temperature around DNPC's phase transition offers a unique way to investigate how membrane properties modulate protein activity.

- Fundamental Membrane Biophysics: DNPC is an excellent model system for investigating fundamental aspects of lipid bilayers, such as phase behavior, lipid packing, and the effects of membrane curvature.[4][20][21] Its relatively simple composition allows for the clear interpretation of experimental results, providing a solid foundation for understanding more complex biological membranes.

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Section 6: Conclusion and Future Perspectives

1,2-Dinonanoylphosphatidylcholine stands out as a valuable and versatile tool for creating model membrane systems. Its unique properties, stemming from its short acyl chains, provide researchers with a dynamic and tunable platform to investigate a wide array of biological and pharmaceutical questions. From elucidating the intricacies of lipid-protein interactions to pioneering novel drug delivery strategies, DNPC will undoubtedly continue to be a cornerstone of membrane biophysics research. As analytical techniques become more sensitive and computational models more sophisticated, the synergy between experimental work with DNPC and in silico studies will further deepen our understanding of the complex world of biological membranes.

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